

4-tert-Butylanisole physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-tert-Butylanisole

Cat. No.: B1294814

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of **4-tert-Butylanisole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-tert-butylanisole**. It is intended for researchers, scientists, and professionals in drug development who may utilize this compound in various synthetic and experimental applications. This document presents quantitative data in structured tables, details key experimental protocols, and includes visualizations of chemical synthesis and reaction pathways to facilitate a deeper understanding of this compound's characteristics.

Introduction

4-tert-Butylanisole, also known as 1-tert-butyl-4-methoxybenzene, is an organic aromatic compound. Its structure consists of a benzene ring substituted with a tert-butyl group and a methoxy group at the para position. This compound serves as a valuable intermediate and building block in organic synthesis. A thorough understanding of its physical and chemical properties is essential for its effective and safe use in research and development.

Physical Properties

The physical properties of **4-tert-butylanisole** are summarized in the table below, providing a quick reference for key quantitative data.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O	[1]
Molecular Weight	164.24 g/mol	[1][2]
Appearance	Clear, colorless to slightly yellow liquid	[1]
Melting Point	18 °C	[1]
Boiling Point	220.3 °C at 760 mmHg; 80 °C at 1.5 mmHg	[1][3]
Density	0.938 g/mL at 25 °C	[4]
Refractive Index (n _{20/D})	1.503	[4]
Flash Point	88.2 °C to 94 °C	[1]
Solubility	Insoluble in water; soluble in ethanol, ether, and acetone.	[5]

Chemical Properties

The chemical properties of **4-tert-butylanisole** are outlined in the table below.

Property	Description	Reference
Chemical Stability	Stable under normal conditions.	
Incompatible Materials	Strong oxidizing agents.	
Hazardous Decomposition Products	Carbon monoxide and carbon dioxide upon combustion.	
Hazardous Polymerization	Will not occur.	
Reactivity	Used as a reactant in nucleophilic substitution of para-substituted phenol ethers in the presence of a hypervalent iodine compound.	[1] [6]

Experimental Protocols

Synthesis of 4-tert-Butylanisole from 4-tert-Butylphenol

This protocol describes the synthesis of **4-tert-butylanisole** via the Williamson ether synthesis.

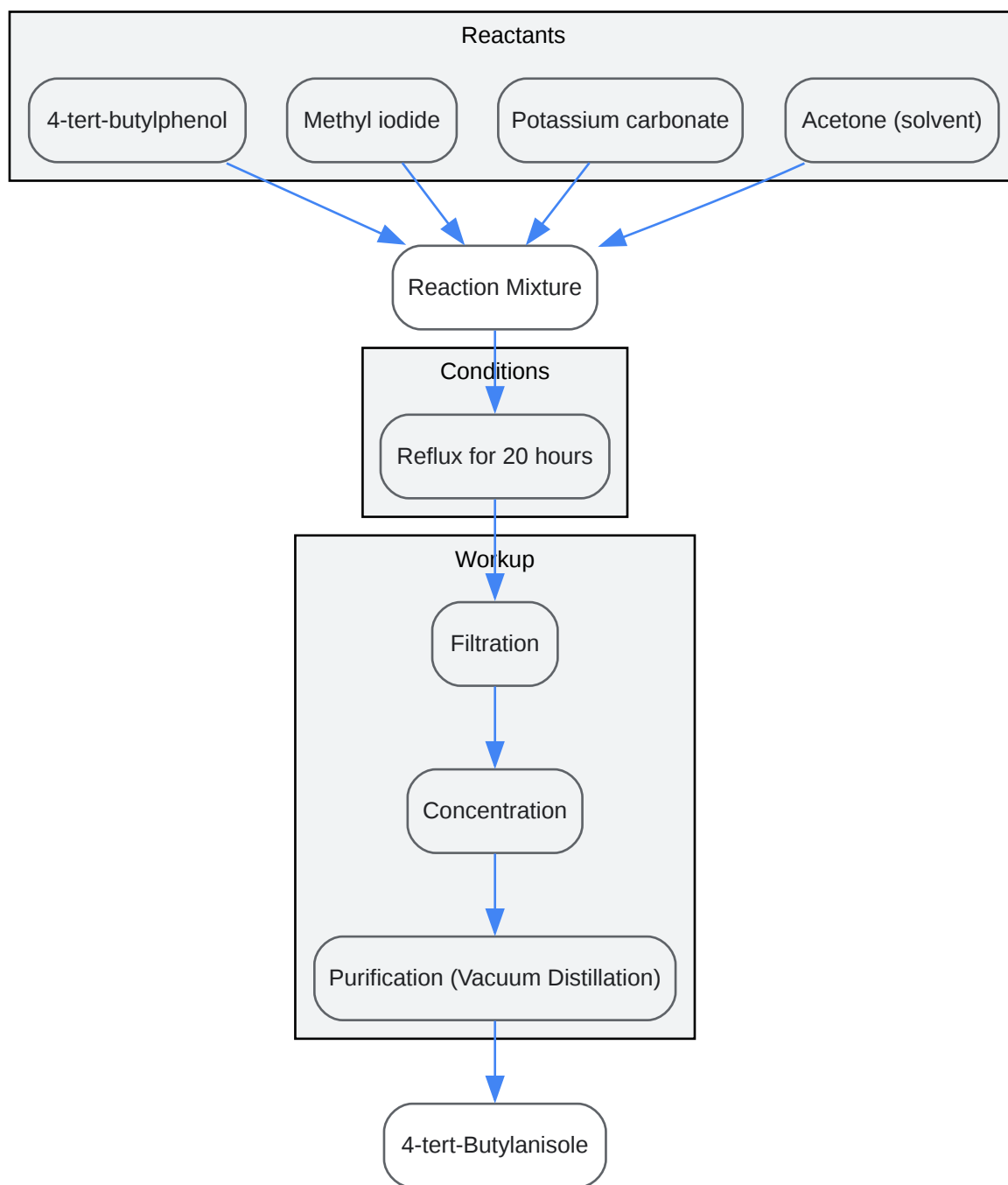
Materials:

- 4-tert-butylphenol (15.0 g)
- Acetone (100 ml)
- Methyl iodide (37.5 ml)
- Potassium carbonate (83.0 g)
- Diethyl ether

Procedure:

- Dissolve 15.0 g of 4-tert-butylphenol in 100 ml of acetone in a round-bottom flask.

- Add 37.5 ml of methyl iodide and 83.0 g of potassium carbonate to the solution.
- Heat the mixture at reflux for 20 hours.
- After cooling, filter the reaction mixture to remove solid potassium carbonate.
- Concentrate the filtrate under reduced pressure to remove the acetone.
- Add diethyl ether to the residue to precipitate any remaining insoluble materials and filter again.
- Concentrate the filtrate under reduced pressure to remove the diethyl ether.
- Purify the resulting residue by vacuum distillation to obtain **4-tert-butylanisole**.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-tert-butylanisole**.

Determination of Boiling Point (Micro Method)

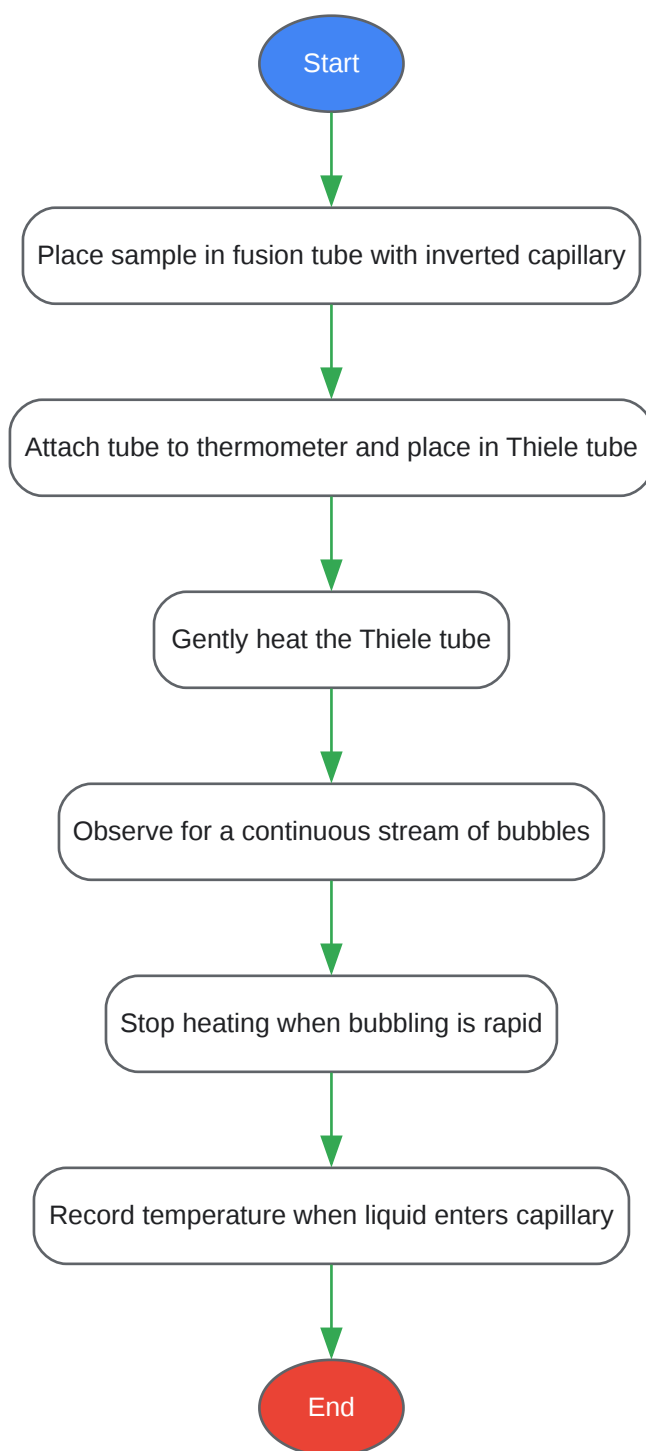
This protocol outlines a standard laboratory method for determining the boiling point of a small quantity of an organic liquid.^{[1][2]}

Apparatus:

- Thiele tube or oil bath
- Thermometer
- Small test tube (fusion tube)
- Capillary tube, sealed at one end
- Heating mantle or Bunsen burner
- Liquid paraffin or mineral oil

Procedure:

- Fill the Thiele tube with liquid paraffin to a level above the side arm.
- Place a few drops of **4-tert-butylanisole** into the small test tube.
- Place the capillary tube, with the sealed end up, inside the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and attached test tube into the oil in the Thiele tube.
- Gently heat the side arm of the Thiele tube.
- Observe a stream of bubbles emerging from the open end of the capillary tube as the liquid heats up and its vapor pressure increases.
- When a continuous and rapid stream of bubbles is observed, stop heating.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube. Record this temperature.



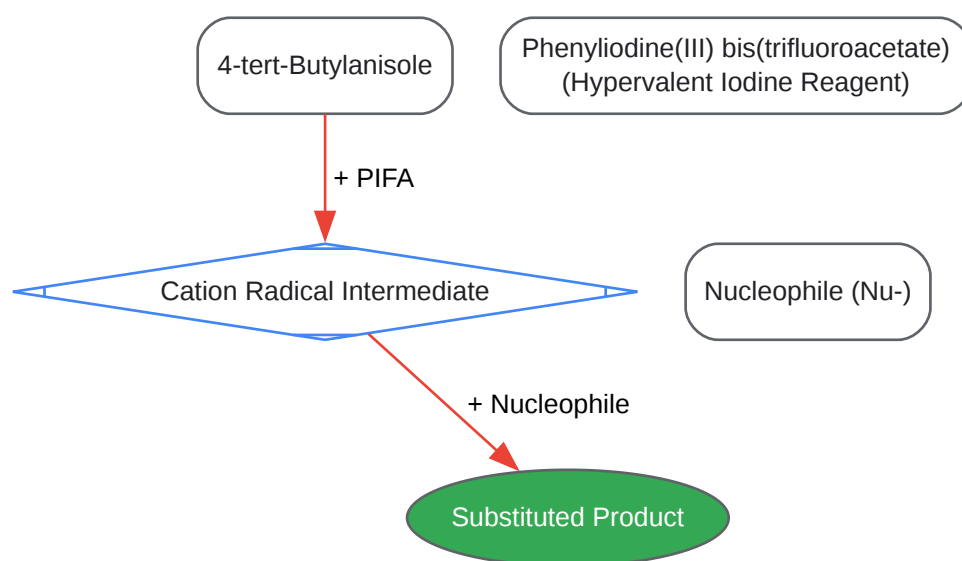
[Click to download full resolution via product page](#)

Caption: Experimental workflow for boiling point determination.

Chemical Reactivity

Nucleophilic Substitution with Hypervalent Iodine Reagents

4-tert-Butylanisole is known to participate in nucleophilic substitution reactions when treated with a hypervalent iodine reagent, such as phenyliodine(III) bis(trifluoroacetate) (PIFA).^[7] This reaction allows for the introduction of various nucleophiles onto the aromatic ring. The reaction is believed to proceed through a cation radical intermediate.



[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution of **4-tert-butylanisole**.

Safety Information

It is crucial to handle **4-tert-butylanisole** with appropriate safety precautions.

- General Handling: Avoid contact with skin and eyes. Do not breathe mist, vapors, or spray.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. In case of insufficient ventilation, wear suitable respiratory equipment.
- Storage: Store in a cool, dry place in a tightly closed container.
- Incompatibilities: Keep away from strong oxidizing agents.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. chymist.com [chymist.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 5. mdpi.com [mdpi.com]
- 6. 4-TERT-BUTYLANISOLE | 5396-38-3 [chemicalbook.com]
- 7. d-nb.info [d-nb.info]
- To cite this document: BenchChem. [4-tert-Butylanisole physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294814#4-tert-butylanisole-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com